

Molecular Profiling of N-Despropyl Gamithromycin: Structural Elucidation & Analytical Characterization

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Compound of Interest

Compound Name: *N-Despropyl Gamithromycin*

CAS No.: 145388-07-4

Cat. No.: B601495

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Executive Summary

Gamithromycin (Zactran) is a 15-membered semi-synthetic azalide antibiotic used primarily for bovine respiratory disease (BRD).[1] While the parent drug undergoes minimal metabolism—being excreted largely unchanged in bile—the **N-Despropyl Gamithromycin** metabolite represents a critical structural analogue for residue surveillance, impurity profiling, and metabolic stability studies.

This guide defines the structural divergence of the N-despropyl metabolite (C₃₇H₇₀N₂O₁₂) from the parent, elucidates the oxidative N-dealkylation pathway, and provides a validated LC-MS/MS workflow for its detection.[1]

Chemical Identity & Structural Elucidation[1][2][3][4]

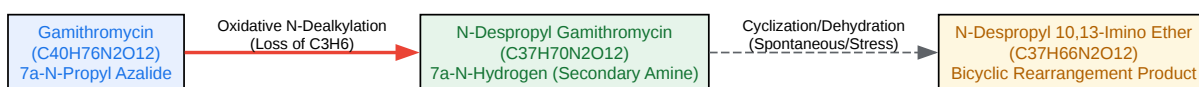
The core structural distinction lies in the 15-membered azalide ring. Gamithromycin possesses a unique propyl group attached to the nitrogen at position 7a. The N-despropyl metabolite results from the removal of this alkyl chain, yielding a secondary amine.

Comparative Physicochemical Profile[1]

Feature	Gamithromycin (Parent)	N-Despropyl Gamithromycin (Metabolite)	N-Despropyl 10,13-Imino Ether (Derivative)
CAS Number	145435-72-9	145388-07-4	145414-17-1
Molecular Formula	C ₄₀ H ₇₆ N ₂ O ₁₂	C ₃₇ H ₇₀ N ₂ O ₁₂	C ₃₇ H ₆₆ N ₂ O ₁₂
Molecular Weight	777.04 g/mol	735.0 g/mol	730.94 g/mol
Key Substituent (7a-N)	Propyl (-CH ₂ CH ₂ CH ₃)	Hydrogen (-H)	Imino Ether Bridge
Unsaturation	1 (Lactone C=O)	1 (Lactone C=O)	3 (Lactone + Cyclic Imino Ether)
Polarity (LogP)	High Lipophilicity	Reduced Lipophilicity (More Polar)	Variable

Structural Diagram (DOT Visualization)

The following diagram illustrates the structural transformation from Gamithromycin to its N-despropyl forms.



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Caption: Structural evolution from parent Gamithromycin to the N-despropyl metabolite and its imino ether derivative.

Mechanistic Pathway: N-Dealkylation

The formation of **N-Despropyl Gamithromycin** follows a classic oxidative N-dealkylation pathway, typically mediated by hepatic Cytochrome P450 (CYP) enzymes (specifically CYP3A subfamily in mammals).[1]

- Hydroxylation: The CYP enzyme inserts an oxygen into the -carbon of the propyl group (adjacent to the 7a-nitrogen).
- Carbinolamine Intermediate: An unstable carbinolamine is formed.
- Cleavage: The C-N bond cleaves, releasing propanal (or propionic acid equivalent) and leaving the secondary amine (N-despropyl metabolite).^[1]

Note on Stability: The resulting secondary amine at position 7a is nucleophilic. Under specific pH or stress conditions, it can attack the C10 or C13 positions, leading to the formation of the 10,13-Imino Ether (C₃₇H₆₆N₂O₁₂), which involves further loss of hydrogens/water and ring closure. This is often observed as a degradation impurity in stored samples.

Analytical Characterization (LC-MS/MS)

Reliable detection requires distinguishing the metabolite from the parent and potential isobaric interferences. The following protocol utilizes Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) in Positive Electrospray Ionization (+ESI) mode.

Mass Spectral Fragmentation Logic

Gamithromycin and its metabolites fragment predictably by losing the sugar moieties (Cladinose and Desosamine).

- Cladinose (Neutral Loss): ~158 Da.^[1]
- Desosamine (Charged Ion): m/z 158.^[1]

Transition Table:

Compound	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Fragmentation Mechanism
Gamithromycin	777.5 [M+H] ⁺	619.4	158.1	777 - 158 (Loss of Cladinose)
N-Despropyl	735.5 [M+H] ⁺	577.4	158.1	735 - 158 (Loss of Cladinose)

Logic: The propyl group is located on the aglycone (macrolide ring). Therefore, the loss of the neutral sugar (cladinose) from the metabolite (735) yields a core fragment (577) that is exactly 42 Da lighter than the parent's core fragment (619).[1] The Desosamine sugar ion (158) remains unchanged as it does not carry the modification.

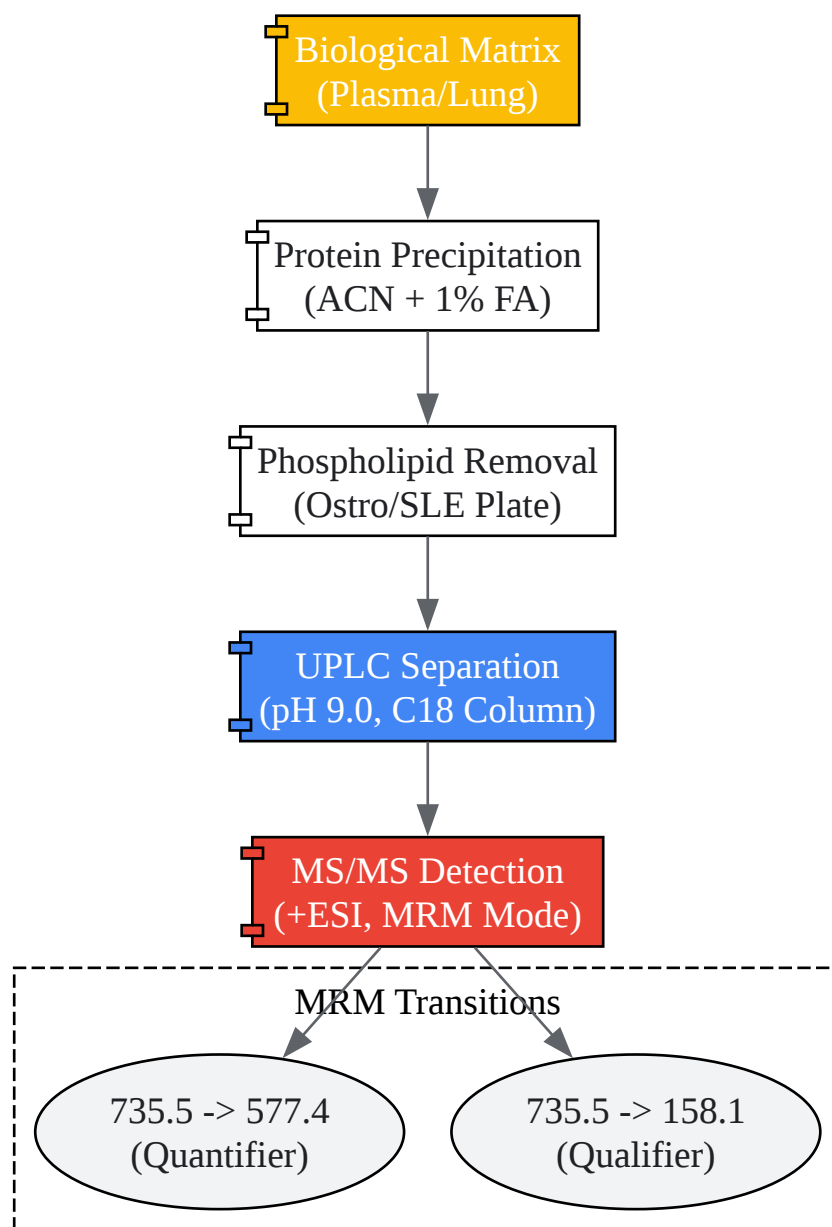
Experimental Protocol: Extraction & Detection

Reagents:

- Acetonitrile (LC-MS Grade)[1]
- Ammonium Acetate (10 mM, pH 9.0)[1]
- Oasis HLB or Ostro 96-well plate (for phospholipid removal)[1]

Workflow:

- Sample Prep: Aliquot 200 μ L plasma/tissue homogenate. Add 600 μ L Acetonitrile (1% Formic Acid) to precipitate proteins.[1]
- Purification: Pass supernatant through Ostro plate or perform SLE (Solid Liquid Extraction) to remove phospholipids which suppress ionization.
- LC Separation:
 - Column: C18 (e.g., Hypersil GOLD or BEH C18), 1.9 μ m, 50 x 2.1 mm.[1]
 - Mobile Phase A: 10 mM Ammonium Acetate (pH 9.0).[1] Note: High pH is critical for keeping the basic macrolide in a neutral, hydrophobic state for better retention and peak shape.
 - Mobile Phase B: Acetonitrile.[2]
 - Gradient: 10% B to 95% B over 5 minutes.



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Caption: Analytical workflow for the extraction and specific detection of **N-Despropyl Gamithromycin**.

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Sources

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